

stability of 5,5'-Dicarboxy-2,2'-bipyridine under different pH conditions

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Compound of Interest

Compound Name: 5,5'-Dicarboxy-2,2'-bipyridine

Cat. No.: B142967

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Technical Support Center: 5,5'-Dicarboxy-2,2'-bipyridine

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the stability of **5,5'-Dicarboxy-2,2'-bipyridine** (dcbpy) under various pH conditions.

Frequently Asked Questions (FAQs)

Q1: What is the general stability of **5,5'-Dicarboxy-2,2'-bipyridine** in aqueous solutions?

A1: **5,5'-Dicarboxy-2,2'-bipyridine** is a robust molecule with good chemical stability. The bipyridine core is generally stable, and the carboxylic acid groups are also relatively stable. However, long-term storage of aqueous solutions is not recommended, as gradual degradation may occur, especially under harsh pH conditions or exposure to light. For optimal stability, it is best to prepare fresh solutions for your experiments. A product information sheet suggests not storing aqueous solutions for more than one day.

Q2: How does pH affect the solubility of **5,5'-Dicarboxy-2,2'-bipyridine**?

A2: The solubility of **5,5'-Dicarboxy-2,2'-bipyridine** is highly dependent on pH due to its two carboxylic acid groups and two pyridine nitrogen atoms.

- Acidic pH (pH < 2): The pyridine nitrogens become protonated, increasing the solubility in acidic media.
- Neutral pH (pH ≈ 4-6): The molecule exists as a zwitterion with both protonated nitrogens and deprotonated carboxylates, leading to very low aqueous solubility.
- Basic pH (pH > 7): The carboxylic acid groups are deprotonated, forming a dicarboxylate salt that is significantly more soluble in aqueous solutions. It is readily soluble as the doubly deprotonated form in aqueous base[1].

Q3: What are the pKa values for **5,5'-Dicarboxy-2,2'-bipyridine**?

A3: While exact experimental values can vary with ionic strength and temperature, the approximate pKa values for **5,5'-Dicarboxy-2,2'-bipyridine** are:

- pKa1 & pKa2 (Carboxylic Acids): ~3.5 - 4.5
- pKa3 & pKa4 (Pyridine Nitrogens): ~1.5 - 2.5 and a second much lower value for the second protonation. Some discussions suggest a pKa of around 5 for the protonation of at least one of the pyridine rings[1].

Q4: Can I expect degradation of **5,5'-Dicarboxy-2,2'-bipyridine** under strongly acidic or basic conditions?

A4: While the molecule is generally stable, prolonged exposure to extreme pH values (e.g., pH < 1 or pH > 13) and elevated temperatures may lead to slow degradation. Potential degradation pathways could include decarboxylation at very high temperatures, although this is generally not a concern under typical experimental conditions. Forced degradation studies are recommended to understand the specific degradation profile under your experimental stress conditions.

Troubleshooting Guide

Issue Encountered	Possible Cause	Recommended Solution
Compound precipitates out of solution during experiment.	pH of the solution is near the isoelectric point of the compound, leading to low solubility.	Adjust the pH of your solution. For increased solubility, either lower the pH to < 2 or raise it to > 7 . When working with organic co-solvents, ensure the compound is fully dissolved before adding the aqueous component.
Inconsistent experimental results over time with the same stock solution.	The compound may be degrading in solution. Aqueous solutions of dcbpy are not recommended for storage longer than one day.	Prepare fresh solutions of 5,5'-Dicarboxy-2,2'-bipyridine for each experiment. If a stock solution must be stored, keep it at a low temperature (2-8 °C), protected from light, and for the shortest possible time.
Difficulty dissolving the compound in aqueous buffers.	5,5'-Dicarboxy-2,2'-bipyridine has low solubility in neutral aqueous buffers.	First, dissolve the compound in a minimal amount of a compatible organic solvent like DMSO, and then slowly add the aqueous buffer while stirring to the desired final concentration. For example, a solubility of approximately 0.25 mg/mL is achieved in a 1:3 solution of DMSO:PBS (pH 7.2).
Observed changes in the UV-Vis spectrum of the compound during the experiment.	The protonation state of the molecule is changing due to a shift in pH, or potential degradation is occurring.	Confirm the pH of your solution is stable throughout the experiment. If the pH is constant, the spectral changes may indicate degradation. Use a stability-indicating method like HPLC to monitor the purity of the compound over time.

Data Presentation

Table 1: pH-Dependent Solubility of **5,5'-Dicarboxy-2,2'-bipyridine**

pH Range	Predominant Species	Expected Aqueous Solubility	Notes
< 2	Dicationic	High	Both pyridine nitrogens are protonated.
2 - 4	Monocationic/Neutral	Low to Moderate	One pyridine nitrogen is protonated, and carboxylic acids are protonated.
4 - 6	Zwitterionic/Neutral	Very Low	Near the isoelectric point.
6 - 8	Monoanionic/Dianionic	Moderate to High	One or both carboxylic acids are deprotonated. A solubility of ~0.25 mg/mL is reported in 1:3 DMSO:PBS at pH 7.2.
> 8	Dianionic	High	Both carboxylic acids are deprotonated.

Table 2: Summary of Stability Profile

Condition	Stability	Potential Degradation Pathway
Acidic (pH 1-3)	Generally Stable	Potential for slow hydrolysis of impurities, but the core structure is robust.
Neutral (pH 6-8)	Moderately Stable	Limited stability in aqueous solution over extended periods.
Basic (pH 11-13)	Generally Stable	The deprotonated form is stable, but extreme basic conditions and heat could promote slow degradation.
Elevated Temperature (>60°C)	Moderate	May accelerate degradation, especially at extreme pH values.
Light Exposure	Moderate	Photodegradation is possible with prolonged exposure. Solutions should be protected from light.

Experimental Protocols

Protocol 1: Determination of pH-Dependent Solubility (Shake-Flask Method)

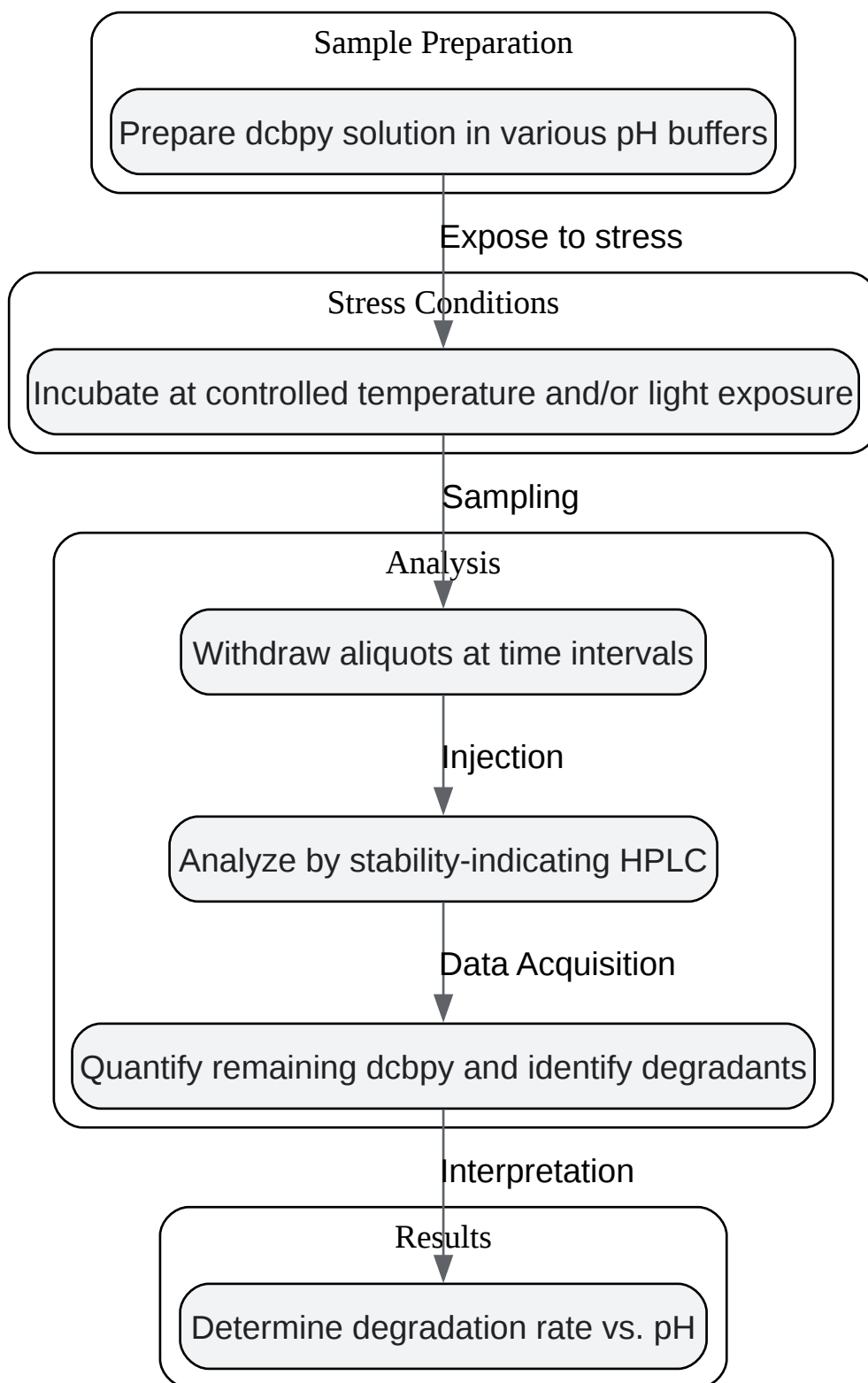
- Preparation of Buffers: Prepare a series of buffers at various pH values (e.g., pH 2, 4, 7, 9, 12).
- Sample Preparation: Add an excess amount of **5,5'-Dicarboxy-2,2'-bipyridine** to a known volume of each buffer in separate sealed vials.
- Equilibration: Agitate the vials at a constant temperature (e.g., 25 °C) for a set period (e.g., 24-48 hours) to ensure equilibrium is reached.

- Separation: Centrifuge the samples to pellet the undissolved solid.
- Quantification: Carefully remove an aliquot of the supernatant, dilute as necessary, and determine the concentration of the dissolved compound using a validated analytical method such as UV-Vis spectrophotometry or HPLC.
- Calculation: Express the solubility at each pH in units such as mg/mL or mol/L.

Protocol 2: Forced Degradation Study

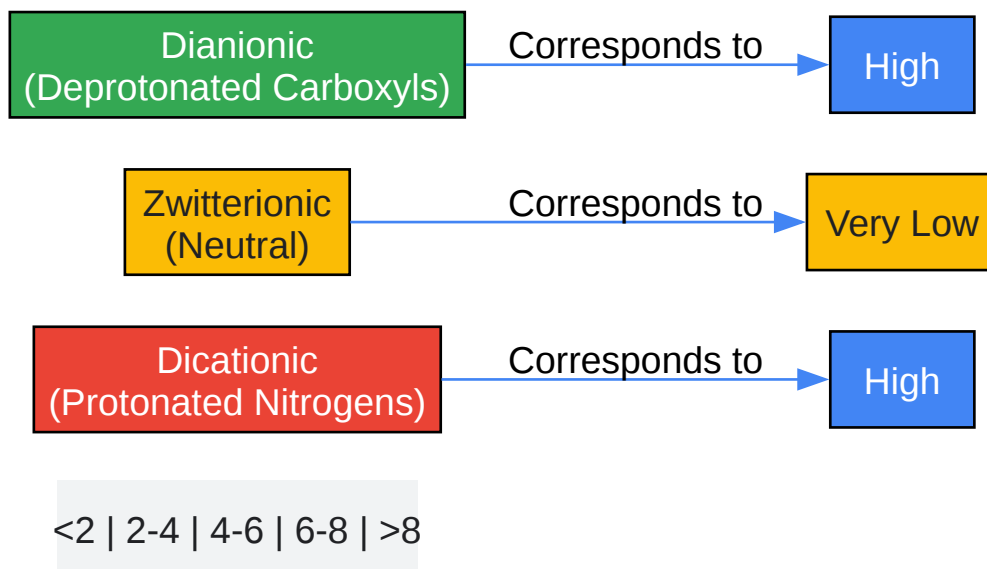
- Stock Solution Preparation: Prepare a stock solution of **5,5'-Dicarboxy-2,2'-bipyridine** in a suitable solvent (e.g., DMSO or methanol).
- Stress Conditions:
 - Acidic Hydrolysis: Dilute the stock solution with 0.1 M HCl and incubate at a controlled temperature (e.g., 60 °C).
 - Basic Hydrolysis: Dilute the stock solution with 0.1 M NaOH and incubate at a controlled temperature (e.g., 60 °C).
 - Oxidative Degradation: Dilute the stock solution with a solution of hydrogen peroxide (e.g., 3%) and keep at room temperature.
 - Thermal Degradation: Incubate the solid compound and a solution of the compound at an elevated temperature (e.g., 70 °C).
 - Photostability: Expose a solution of the compound to a controlled light source (e.g., ICH option 2).
- Time Points: Withdraw samples at various time points (e.g., 0, 2, 4, 8, 24 hours).
- Sample Analysis: Neutralize the acidic and basic samples before analysis. Analyze all samples using a stability-indicating HPLC method to separate the parent compound from any degradation products.
- Data Analysis: Calculate the percentage of degradation at each time point for each stress condition.

Visualizations



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Caption: Experimental workflow for assessing the pH stability of **5,5'-Dicarboxy-2,2'-bipyridine**.



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Caption: Relationship between pH, predominant species, and aqueous solubility of dcbpy.

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References

- 1. Reddit - The heart of the internet [reddit.com]
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